

water solubility of 4-Methyl-1,10-phenanthroline

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Compound of Interest

Compound Name: 4-Methyl-1,10-phenanthroline

Cat. No.: B1583650

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An In-Depth Technical Guide on the Water Solubility of **4-Methyl-1,10-phenanthroline**

Introduction

4-Methyl-1,10-phenanthroline is a heterocyclic organic compound and a derivative of 1,10-phenanthroline.^[1] Like its parent compound, it is recognized for its strong chelating properties with various metal ions.^[2] This characteristic makes it and its derivatives valuable in diverse applications, including analytical chemistry, materials science, and as a scaffold in the design of therapeutic agents.^{[2][3]} Notably, platinum(II) complexes of methylated 1,10-phenanthroline derivatives have been investigated for their biological activity, including potential anticancer properties through DNA intercalation. Understanding the physicochemical properties of **4-Methyl-1,10-phenanthroline**, particularly its water solubility, is crucial for its application in biological and pharmaceutical research.

Water Solubility of 4-Methyl-1,10-phenanthroline

The available data on the water solubility of **4-Methyl-1,10-phenanthroline** is primarily qualitative. While some chemical suppliers describe the compound as "soluble in water," quantitative data specifying the exact solubility in grams per liter or moles per liter is not readily available in the reviewed literature.^{[4][5]} For context, the parent compound, 1,10-phenanthroline, is described as slightly soluble in water, with a reported solubility of 2.69 g/L at 25°C.^[6] The addition of a methyl group may alter this property, but specific values for **4-Methyl-1,10-phenanthroline** require experimental determination.

Quantitative Data Summary

Compound	Solvent	Solubility	Temperature	Source
4-Methyl-1,10-phenanthroline	Water	Soluble (Qualitative)	Room Temperature	[4]
1,10-Phenanthroline	Water	2.69 g/L	25 °C	[6]
5-Methyl-1,10-phenanthroline	Methanol	50 mg/mL	Not Specified	

Experimental Protocols for Solubility Determination

While a specific protocol for determining the water solubility of **4-Methyl-1,10-phenanthroline** was not found, standard methodologies for similar compounds can be applied. The following protocols are based on established methods for determining the solubility of organic compounds in aqueous solutions.

Qualitative Solubility Testing

This method provides a general classification of the compound's solubility.

Materials:

- **4-Methyl-1,10-phenanthroline**
- Test tubes
- Vortex mixer
- Deionized water

Procedure:

- Add approximately 25 mg of **4-Methyl-1,10-phenanthroline** to a small test tube.
- Add 0.25 mL of deionized water to the test tube.
- Vortex the mixture for 1-2 minutes.

- Observe if the solid dissolves completely.
- If the solid does not dissolve, add another 0.25 mL of water and vortex again.
- Repeat the addition of water in increments up to a total volume of 3 mL, observing for dissolution after each addition.
- Record the observations to classify the solubility (e.g., very soluble, soluble, sparingly soluble, insoluble).

Quantitative Solubility Determination (Shake-Flask Method)

This method, adapted from protocols for 1,10-phenanthroline, provides a precise measure of solubility.^[6]

Materials:

- **4-Methyl-1,10-phenanthroline**
- Deionized water
- Screw-cap flasks or vials
- Shaker or orbital incubator set to a constant temperature (e.g., 25°C)
- Analytical balance
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

Procedure:

- Add an excess amount of **4-Methyl-1,10-phenanthroline** to a series of flasks containing a known volume of deionized water. The excess solid is crucial to ensure saturation.
- Seal the flasks and place them in a shaker or incubator at a constant temperature.

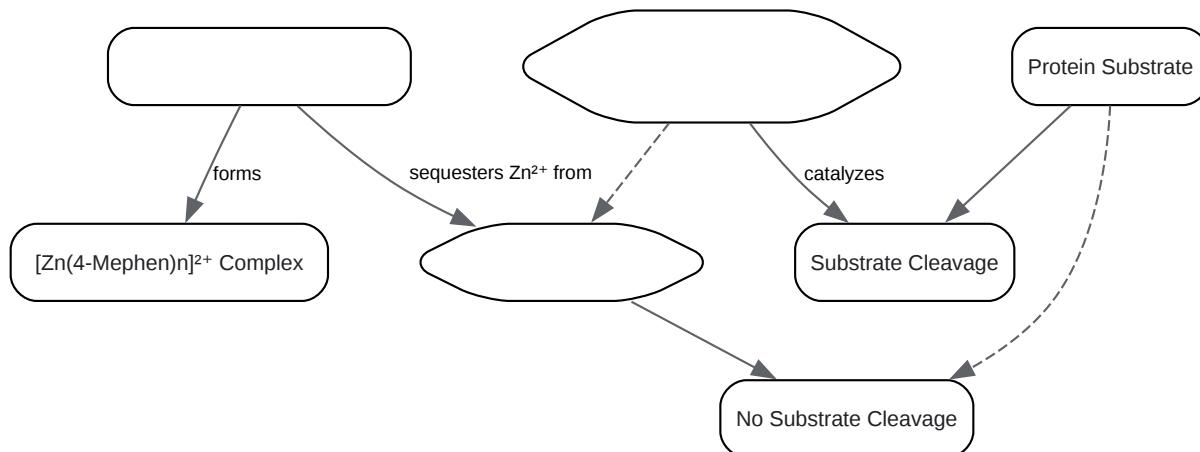
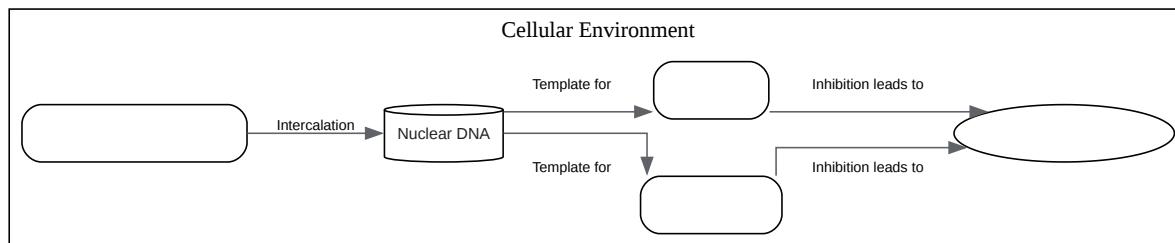
- Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the flasks to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- Filter the aliquot to remove any remaining suspended particles.
- Analyze the concentration of **4-Methyl-1,10-phenanthroline** in the filtrate using a calibrated analytical method such as UV-Vis spectrophotometry or HPLC.
- The determined concentration represents the aqueous solubility of the compound at the specified temperature.

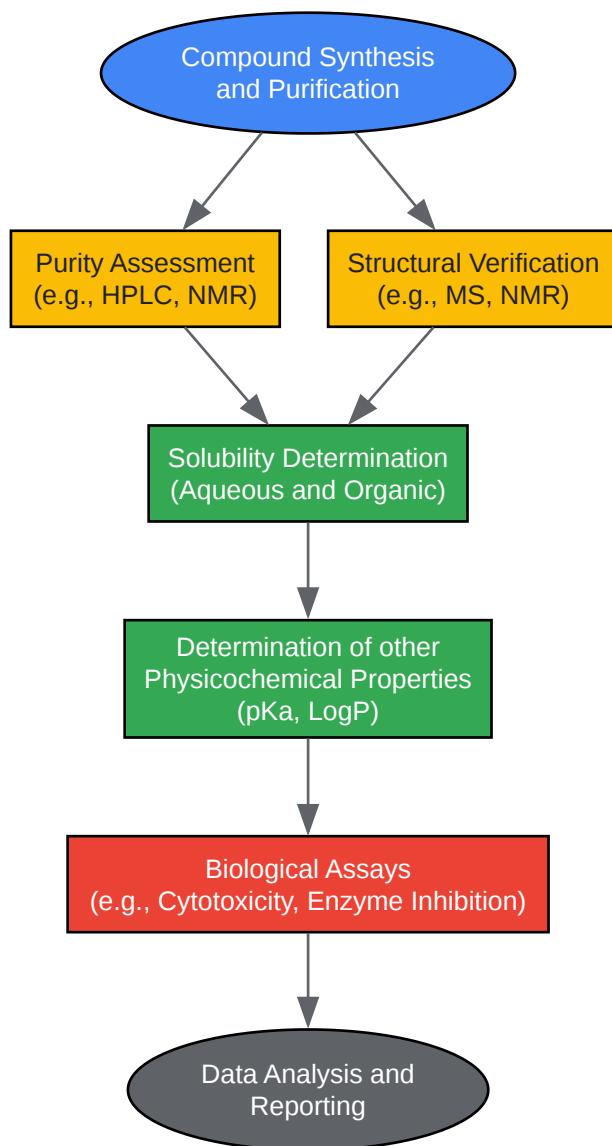
Biological Context and Experimental Workflows

While specific signaling pathways for **4-Methyl-1,10-phenanthroline** are not detailed, its parent compound and derivatives are known to interact with biological systems, primarily through DNA intercalation and enzyme inhibition.^{[2][7][8]}

Mechanism of Action: DNA Intercalation

The planar structure of the phenanthroline ring system allows it to insert between the base pairs of a DNA double helix.^{[2][8]} This intercalation can disrupt DNA replication and transcription, leading to cytotoxic effects. This mechanism is a key area of investigation for the development of anticancer agents.^{[3][7]}





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